

Advanced Storage & Handling Protocol: 3,3,5-Trimethylcyclohexanol

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Compound of Interest

Compound Name: 3,3,5-Trimethylcyclohexanol

CAS No.: 116-02-9

Cat. No.: B090689

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Executive Summary

3,3,5-Trimethylcyclohexanol (TMCH) is a critical secondary alcohol intermediate used in the synthesis of vasodilators (e.g., Cyclandelate), UV filters (e.g., Homosalate), and flavor/fragrance compounds.[1][2] While chemically stable, TMCH presents a unique storage challenge due to its low melting point (30–37°C).

This physical characteristic creates a "Phase Risk Zone" near ambient laboratory temperatures. Improper storage resulting in thermal cycling (repeated melting and solidification) can lead to isomer segregation, moisture entrapment, and physical caking. This protocol defines the Phase-State Control Strategy to ensure the integrity of TMCH for analytical and synthetic applications.

Physicochemical Profile & Storage Criticality

The storage strategy is dictated by the compound's proximity to phase change at room temperature.

Property	Value	Storage Implication
CAS Number	116-02-9	Verification required; often supplied as isomer mix.[3]
Melting Point	30 – 37°C	CRITICAL: Material may exist as a slush or supercooled liquid in warm labs.
Boiling Point	193 – 198°C	Low volatility risk at ambient temp, but headspace accumulates vapors.
Flash Point	~74 – 81°C	Combustible. Store away from heat sources.
Isomerism	cis / trans mixture	Thermal cycling can alter local homogeneity of the isomer ratio in the container.
Reactivity	Secondary Alcohol	Incompatible with strong oxidizers, acid chlorides, and anhydrides.
Hygroscopicity	Low to Moderate	Moisture uptake is accelerated during phase transitions.

Storage Protocol: The Phase-State Control System

To maintain chemical purity and physical homogeneity, TMCH must be stored in a manner that forces a definitive physical state—preferably solid.

Primary Storage Conditions (Long-Term)

- Temperature: 2°C to 8°C (Refrigerated).
 - Rationale: Storing significantly below the melting point (37°C) ensures the material remains a hard, crystalline solid. This prevents "sweating" and reduces the rate of oxidative degradation.

- Atmosphere: Inert Gas Overlay (Nitrogen or Argon).
 - Rationale: While TMCH is not highly air-sensitive, the headspace of secondary alcohols can oxidize over extended periods to form ketones (3,3,5-trimethylcyclohexanone). Backfilling with nitrogen is required for GMP/GLP standards.
- Container: Amber glass or HDPE with Teflon-lined caps.
 - Rationale: Protects from incidental UV exposure (though UV sensitivity is low) and ensures chemical resistance.

Active Use Storage (Short-Term)

- Temperature: Controlled Room Temperature (< 25°C).
 - Constraint: The lab temperature must never exceed 25°C. If the lab fluctuates above this, revert to refrigeration.
- Location: Flammables cabinet or cool, dark shelf.

The "No-Fly Zone" (Avoidance Protocol)

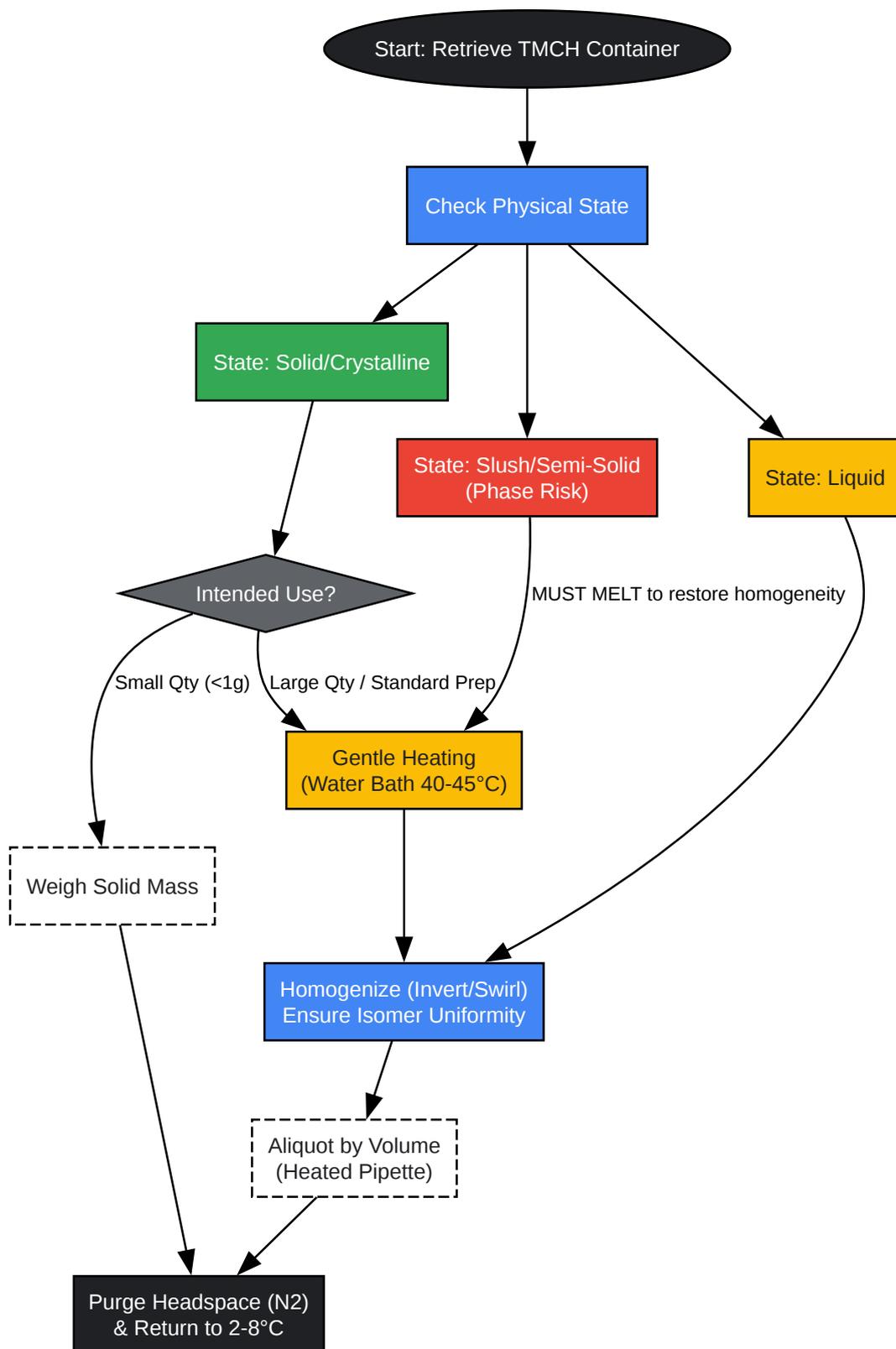
- Avoid 28°C – 35°C: Do not store in areas where temperatures hover near the melting point (e.g., near equipment exhausts, top shelves).
- Risk: In this range, the material enters a semi-solid "slush" phase. This state maximizes surface area for potential oxidation and makes accurate weighing impossible without full melting.

Handling & Aliquoting Workflow

Because TMCH is a low-melting solid, handling it as a liquid is often more precise than chipping away at a waxy solid. The following workflow ensures homogeneity.

Diagram 1: Phase-State Handling Logic

This logic tree dictates how to process the material based on its current physical state to ensure homogeneity.



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Caption: Logic flow for handling **3,3,5-Trimethylcyclohexanol**. Note that semi-solid states require full melting to restore isomer homogeneity before use.

Protocol: Liquefaction for Dispensing

- Inspection: If the material is semi-solid (slushy), do not attempt to scoop. The liquid and solid phases may have slightly different isomer ratios (cis/trans fractionation).
- Melting: Place the sealed container in a water bath or incubator set to 40–45°C.
 - Caution: Do not exceed 60°C to minimize vapor pressure buildup.
 - Time: Allow sufficient time for the core to melt completely.
- Homogenization: Once fully liquid, gently invert the container 5–10 times to mix the isomers.
- Aliquoting: Pipette the warm liquid immediately.
 - Tip: Pre-warm glass pipettes to prevent the material from solidifying inside the tip.
- Re-Storage: Flush the headspace with Nitrogen, seal tightly, and immediately place in 2–8°C storage to induce rapid, uniform solidification.

Safety & Regulatory Compliance

GHS Classification (Hazards)

- Signal Word:WARNING
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H412: Harmful to aquatic life with long-lasting effects.[4]

Regulatory & Security Note

- Dual-Use Precursor: Researchers must be aware that **3,3,5-Trimethylcyclohexanol** is chemically related to precursors for V-series nerve agents (specifically VP). While it is a

common commercial chemical, strict inventory accounting is recommended. Ensure access is restricted to authorized personnel to satisfy "Know Your Customer" (KYC) and internal compliance standards.

Emergency Procedures

- Skin Contact: Wash with soap and water.[5] Do not use solvent (ethanol) to wash skin, as it may increase transdermal absorption.
- Spill Cleanup: If solid, sweep up. If liquid (melted), absorb with sand/vermiculite. Do not wash into drains (aquatic toxicity).

Stability & Degradation Indicators

Regularly inspect the material for the following signs of degradation:

Indicator	Observation	Cause	Action
Odor Change	Sharp, pungent, ketone-like smell	Oxidation to 3,3,5-trimethylcyclohexanone	Test purity by GC. Purge with N ₂ .
Phase Separation	Liquid layer on solid surface (at <25°C)	Isomer fractionation or moisture absorption	Melt completely, mix, and re-solidify.
Discoloration	Yellowing	Contamination or severe oxidation	Discard if purity <98%.

References

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